

# Synthesis and Characterization of *cis*-1-Methyl-2-propylcyclohexane: A Technical Guide

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## Compound of Interest

Compound Name: *cis*-1-Methyl-2-propylcyclohexane

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This technical guide provides a comprehensive overview of the synthesis and characterization of ***cis*-1-Methyl-2-propylcyclohexane**. Due to the limited availability of specific experimental data for this compound in the public domain, this document outlines a plausible stereoselective synthetic route and discusses the expected analytical characterization based on established chemical principles and data from analogous compounds.

## Introduction

***cis*-1-Methyl-2-propylcyclohexane** is a saturated cyclic hydrocarbon with the molecular formula  $C_{10}H_{20}$  and a molecular weight of 140.27 g/mol <sup>[1]</sup> Its structure consists of a cyclohexane ring substituted with a methyl group and a propyl group on adjacent carbons, with a *cis* stereochemical relationship, meaning both substituents are on the same side of the ring's plane. This specific stereoisomerism influences its physical and chemical properties, making its controlled synthesis and unambiguous characterization crucial for applications in areas such as specialty chemicals, and potentially as a fragment or intermediate in medicinal chemistry.<sup>[2]</sup>

Table 1: Physicochemical Properties of ***cis*-1-Methyl-2-propylcyclohexane**

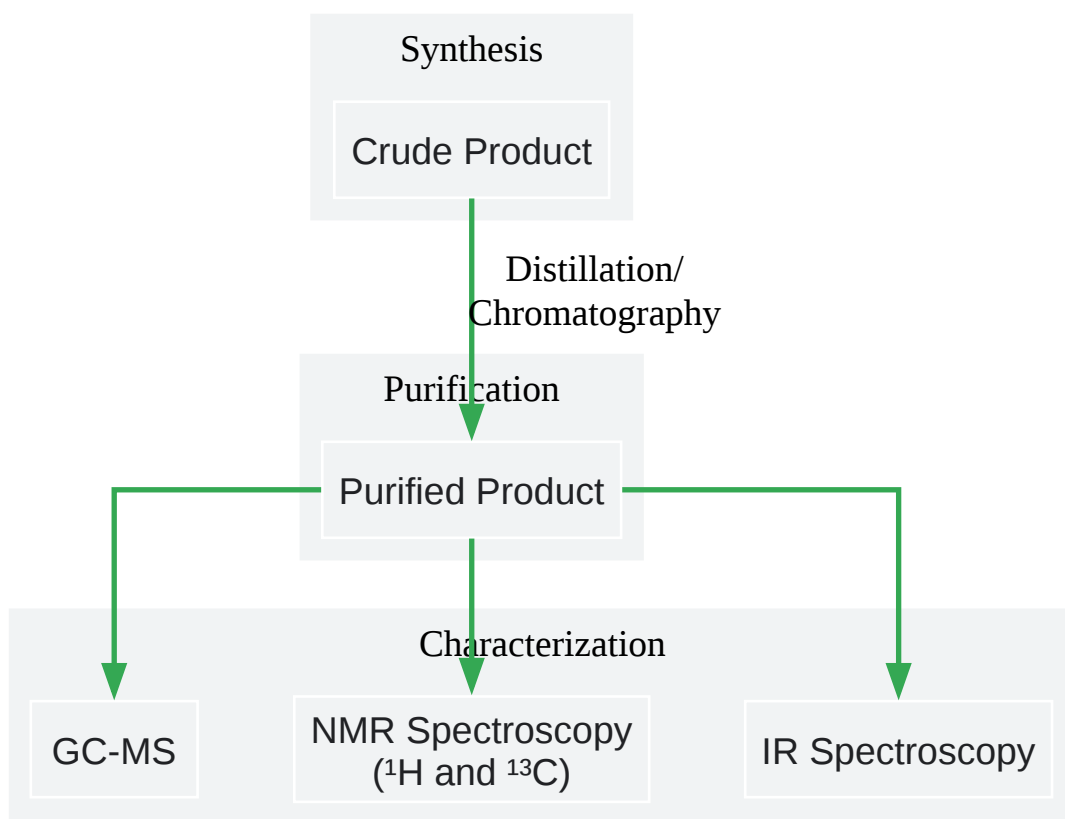
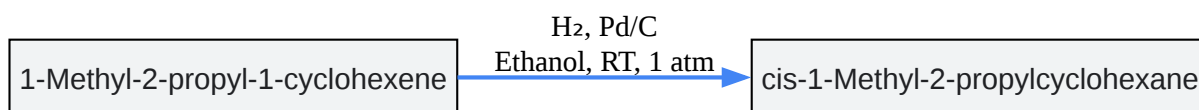
Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub>	--INVALID-LINK--
Molecular Weight	140.27 g/mol	--INVALID-LINK--
CAS Number	4926-71-0	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	cis-1-Methyl-2-propylcyclohexane	--INVALID-LINK--
Kovats Retention Index (non-polar column)	1042	--INVALID-LINK--

## Synthesis of cis-1-Methyl-2-propylcyclohexane

A definitive, detailed experimental protocol for the stereoselective synthesis of **cis-1-Methyl-2-propylcyclohexane** is not readily available in peer-reviewed literature. However, a plausible and effective strategy for its preparation involves the stereoselective catalytic hydrogenation of an appropriate cyclohexene precursor. This method is widely used for the synthesis of cis-1,2-disubstituted cyclohexanes due to the syn-addition of hydrogen atoms across the double bond.

### Proposed Synthetic Pathway: Catalytic Hydrogenation

The proposed synthesis starts from 1-methyl-2-propyl-1-cyclohexene. The catalytic hydrogenation of this alkene is expected to predominantly yield the cis isomer of 1-methyl-2-propylcyclohexane.



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## References

- 1. cis-1-Methyl-2-propylcyclohexane | C<sub>10</sub>H<sub>20</sub> | CID 6430942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]

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